

In-Depth Technical Guide to Einecs 254-686-3 (11-Bromo-1-undecene)

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Compound of Interest

Compound Name: *Einecs 254-686-3*

Cat. No.: *B15194323*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical substance identified by EINECS number 254-686-3, commonly known as 11-bromo-1-undecene. This document details its nomenclature, physicochemical properties, and key applications in organic synthesis, with a focus on polymerization and functionalization reactions. Detailed experimental protocols for significant applications are provided to facilitate research and development.

Nomenclature and Identification

The substance registered under **Einecs 254-686-3** is a bifunctional organic molecule featuring a terminal alkene and a primary alkyl bromide. This unique structure makes it a valuable intermediate in chemical synthesis.

Table 1: Synonyms and Common Names

Type	Name/Identifier
IUPAC Name	11-bromoundec-1-ene
CAS Number	7766-50-9
EINECS Number	254-686-3
Common Synonyms	1-Bromo-10-undecene, ω -Bromoundecylene
Molecular Formula	C ₁₁ H ₂₁ Br
InChI Key	YPLVPFUSXYSHJD-UHFFFAOYSA-N

Physicochemical Properties

11-Bromo-1-undecene is a colorless to pale yellow liquid with properties that make it suitable for a variety of organic reactions.^[1] It is soluble in organic solvents like alcohols and ethers but has low solubility in water.^[1]

Table 2: Quantitative Physicochemical Data

Property	Value	Reference(s)
Molecular Weight	233.19 g/mol	[2]
Boiling Point	149-150 °C at 35 mmHg	[2]
Density	1.063 g/mL at 25 °C	[3]
Refractive Index (n ₂₀ /D)	1.468	[3]
Flash Point	113 °C (235.4 °F) - closed cup	[3]
Solubility in Water	0.2422 mg/L at 25°C (estimated)	[4]

Core Applications and Reactivity

The dual functionality of 11-bromo-1-undecene, possessing both a terminal double bond and a primary alkyl bromide, allows for a wide range of chemical transformations. The terminal alkene

can undergo polymerization and addition reactions, while the alkyl bromide is a reactive site for nucleophilic substitution and the formation of organometallic reagents.[5]

Polymer Synthesis

11-Bromo-1-undecene is a key monomer for producing functionalized polyolefins. The pendant bromo groups in the resulting polymer serve as reactive handles for further modification.[5]

- **Brominated Polyethylene:** It can be copolymerized with ethylene using metallocene catalysts to create brominated polyethylene. This introduces a reactive bromine atom at the end of side chains, allowing for further functionalization of the polymer.[3][5]
- **Anion Exchange Membranes (AEMs):** This compound is used in the synthesis of poly(olefin)-based AEMs. These membranes are crucial components in alkaline fuel cells.[3]

Nucleophilic Substitution

The primary alkyl bromide readily undergoes nucleophilic substitution (S_N2) reactions. This allows for the introduction of a wide variety of functional groups, such as amines, thiols, and carboxylates, making it a versatile building block in the synthesis of complex organic molecules for pharmaceuticals and specialty materials.[5]

Grignard Reagent Formation

The alkyl bromide can react with magnesium to form a Grignard reagent, 10-undecenylmagnesium bromide. This organometallic compound is a powerful nucleophile used to create new carbon-carbon bonds, a fundamental transformation in organic synthesis.

Experimental Protocols

This section provides detailed methodologies for key experiments involving 11-bromo-1-undecene.

Synthesis of Poly(olefin)-Based Anion Exchange Membranes (AEMs)

This protocol describes the synthesis of a bromoalkyl-functionalized poly(olefin) via Ziegler-Natta polymerization, followed by its conversion into a quaternary ammonium-containing AEM.

Part 1: Copolymerization

- **Reactor Setup:** Introduce 50 mL of toluene into a 100 mL glass bottle equipped with a magnetic stirrer.
- **Monomer Addition:** Inject 11-bromo-1-undecene (2.0 g, 8.58 mmol) and 4-(4-methylphenyl)-1-butene (6.4 g, 43.83 mmol) into the reactor.
- **Initiation:** Add 0.05 g of $\text{TiCl}_3 \cdot \text{AA}$ and 1.0 mL of AlEt_2Cl (1.0 M in heptane) to the glass bottle to initiate the copolymerization.

Part 2: Membrane Fabrication and Quaternization

- **Solution Casting:** Dissolve the synthesized copolymer in tetrahydrofuran (THF) to create a 4 wt % solution. Cast this solution onto a leveled PTFE mold.
- **Drying:** Dry the cast film at 50 °C under ambient pressure for 24 hours, followed by vacuum drying for another 24 hours at 50 °C. This will yield a transparent film approximately 60 ± 5 μm thick.
- **Quaternization:** Immerse the membrane in a trimethylamine solution at 35 °C for 72 hours. This step converts the pendant bromoalkyl groups into quaternary ammonium groups, yielding the final anion exchange membrane.

Metallocene-Catalyzed Synthesis of Brominated Polyethylene

This procedure outlines the copolymerization of ethylene and 11-bromo-1-undecene using a metallocene catalyst.

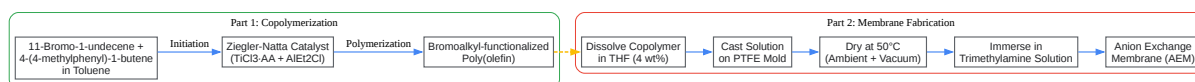
- **Materials:** Use dried and purified 11-bromo-1-undecene and solvents. Ethylene should be purified by passing it through deoxygenated and dehydrated columns. The catalyst system consists of a metallocene complex, such as $\text{rac-Et}(\text{H4Ind})_2\text{ZrCl}_2$, and a cocatalyst, like modified methylaluminoxane (MMAO).^[1]
- **Polymerization:** Conduct the polymerization in a suitable reactor under an ethylene atmosphere. The incorporation of 11-bromo-1-undecene can be controlled by the initial

monomer feed and the choice of cocatalyst. Using dried methylaluminoxane (dMAO) can significantly increase the incorporation of the bromo-comonomer.[1]

- Analysis: The resulting brominated polyethylene can be characterized by ^1H NMR spectroscopy, with the signal for the methylene group adjacent to the bromine ($-\text{CH}_2-\text{Br}$) appearing around 3.5 ppm.[4]

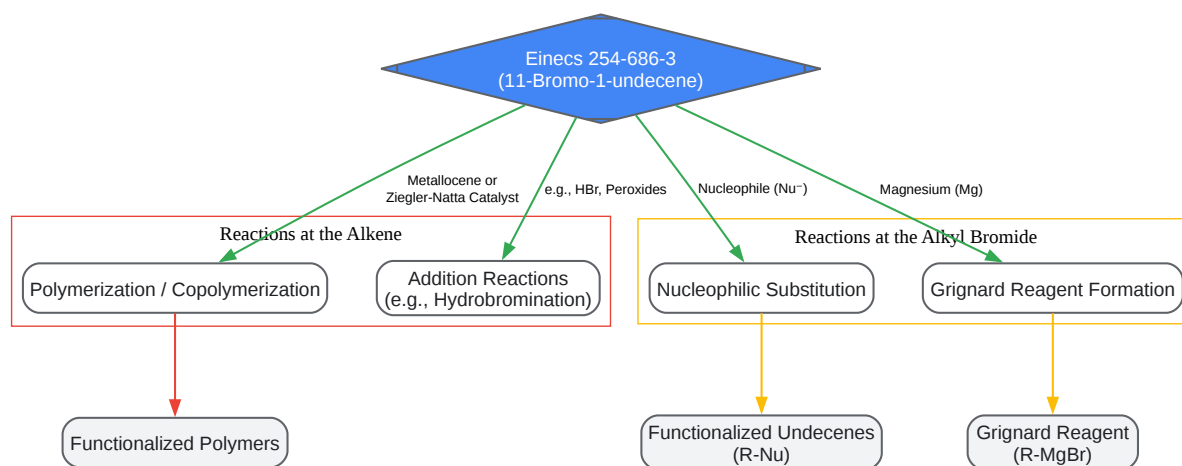
Visualized Workflows and Pathways

The following diagrams, generated using Graphviz, illustrate key experimental workflows and logical relationships for the synthesis and reactions of 11-bromo-1-undecene.



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Caption: Workflow for Anion Exchange Membrane (AEM) Synthesis.



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Caption: Reactivity Pathways of 11-Bromo-1-undecene.

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References

- 1. mdpi.com [mdpi.com]
- 2. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 3. community.wvu.edu [community.wvu.edu]
- 4. d.web.umkc.edu [d.web.umkc.edu]

- 5. researchgate.net [researchgate.net]
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